

Technical Safety Guide: Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate

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Compound of Interest

Compound Name: *Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate*

Cat. No.: *B8240828*

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Document Control:

- Classification: Research Chemical / Intermediate
- Applicability: Drug Discovery, Agrochemical Synthesis, Medicinal Chemistry
- Hazard Scope: Structure-Activity Relationship (SAR) Derived

Part 1: Chemical Identity & Architecture

The "Identity Card"

This compound is a tri-functionalized pyridine scaffold used primarily as a building block for coupling reactions (e.g., Suzuki-Miyaura) or as a core for enzyme inhibitors.

Parameter	Specification
Chemical Name	Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate
Molecular Formula	C ₁₃ H ₉ BrClNO ₃
Molecular Weight	~342.57 g/mol
Physical State	Off-white to pale yellow solid (Predicted)
Solubility	Low in water; Soluble in DMSO, DCM, Ethyl Acetate
Melting Point	Predicted range: 75–95°C (Based on Methyl 2,6-dichloroisonicotinate analogs)
CAS Number	Not widely indexed (Search Analog: 42521-09-5 for core scaffold)

Structural Hazard Analysis

To understand the safety profile without a direct animal study, we deconstruct the molecule into its reactive "toxophores":

- **Halogenated Pyridine Core:** Known to cause skin and respiratory irritation. The 6-chloro position is reactive toward nucleophiles (e.g., proteins in skin), leading to potential sensitization.
- **Phenoxy Ether Linkage:** Generally stable, but increases lipophilicity (LogP ~3.5–4.0), facilitating dermal absorption.
- **Methyl Ester:** Susceptible to hydrolysis by esterases; generally low acute toxicity but contributes to local irritation.

Part 2: Hazard Identification (GHS Classification)

Derived from Structure-Activity Relationships (SAR) of analogous halogenated isonicotinates.

Primary Hazards

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure).

Secondary/Chronic Risks

- H302 (Predicted): Harmful if swallowed.[3] (Analogous to 4-bromo-2-chlorophenol).[4]
- Sensitization: Potential skin sensitizer due to the reactive chloropyridine moiety capable of haptenization.

Part 3: Synthesis Context & Impurity Management

Expert Insight: Safety is not just about the product; it is about the impurities carried over from synthesis.

This compound is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr). Understanding this pathway reveals hidden hazards in the crude material.

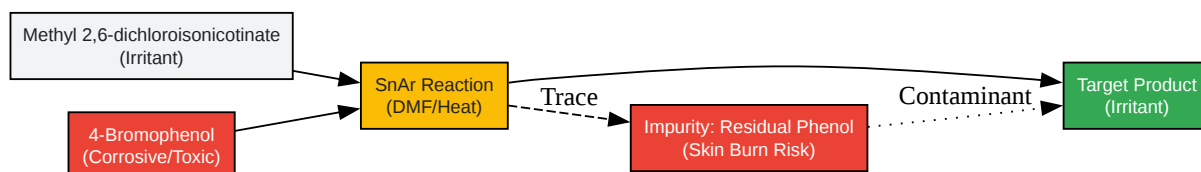
Synthesis Pathway: Methyl 2,6-dichloroisonicotinate + 4-Bromophenol (+ Base)

Product

Critical Impurities:

- Residual 4-Bromophenol: Highly corrosive and toxic. If the product smells "medicinal" or "phenolic," assume phenol contamination.
- Residual Base (K_2CO_3 / Cs_2CO_3): Can cause pH burns if dust is inhaled.

Visualization: Synthesis-Derived Hazard Flow



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Caption: Logical flow of hazards from starting materials to the final product. Note the carry-over risk of corrosive phenols.

Part 4: Safe Handling Protocols

Engineering Controls

- Solid Handling: Weighing must be performed in a fume hood or a powder containment balance enclosure. The dust is likely irritating to the mucous membranes.
- Solution Handling: Standard chemical fume hood.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Hands	Nitrile Gloves (Double gloving recommended)	Halogenated aromatics can permeate thin latex. Double nitrile provides a breakthrough time >4 hours.
Eyes	Chemical Safety Goggles	Safety glasses are insufficient if dust generation is possible.
Respiratory	N95 / P2 Mask	Required only if handling open powders outside a fume hood (not recommended).
Body	Lab Coat (Cotton/Poly blend)	Standard protection against solid particulates.

Storage & Stability

- Atmosphere: Store under

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Sources

- 1. 4-Bromo-2,6-dichlorophenol | C₆H₃BrCl₂O | CID 18587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. Synthesis and structure of 4-bromo-2-chlorophenyl 4'-methoxy-[1,1'-biphenyl]-4-carboxylate featuring short halogen...oxygen contacts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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